

(E)-10-Hydroxynortriptyline-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: (E)-10-Hydroxynortriptyline-d3

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(E)-10-Hydroxynortriptyline-d3 is a deuterated analog of (E)-10-hydroxynortriptyline, the primary and pharmacologically active metabolite of the tricyclic antidepressant nortriptyline. This stable isotope-labeled compound serves as an invaluable tool in clinical and research settings, particularly as an internal standard for the highly accurate and sensitive quantification of nortriptyline and its metabolites in biological matrices using mass spectrometry-based assays. This technical guide provides an in-depth overview of its properties, applications, and relevant experimental protocols for researchers, scientists, and drug development professionals.

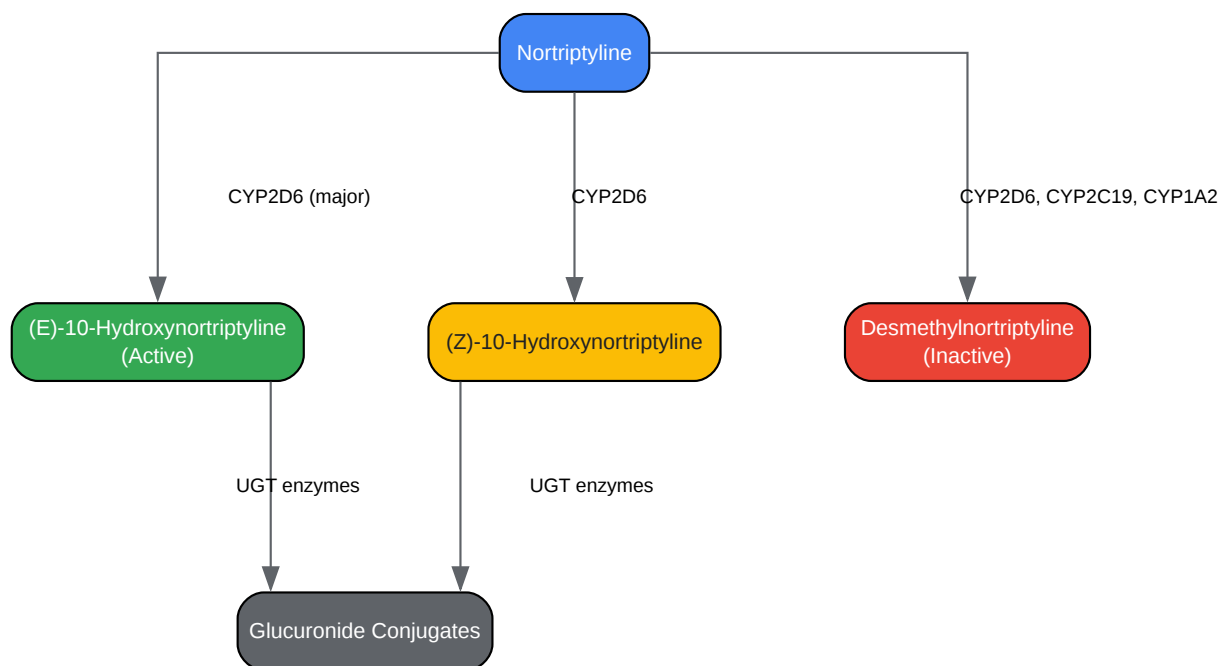
Core Compound Specifications

(E)-10-Hydroxynortriptyline-d3 is specifically designed for use in analytical chemistry, offering enhanced molecular stability for detailed pharmacokinetic and metabolic studies. The deuterium labeling on the N-methyl group provides a distinct mass difference from the endogenous analyte, enabling precise differentiation and quantification.

Property	Specification	Source(s)
Chemical Name	(E)-5-(3-((Methyl-d3)amino)propylidene)-10,11-dihydro-5H-dibenzo[a,d][1]annulen-10-ol	[2][3]
Molecular Formula	C ₁₉ H ₁₈ D ₃ NO	[2][3][4]
Molecular Weight	~282.4 g/mol	[2][3][4]
Purity	Typically ≥95%, with some batches at ≥99%	[4]
Isotopic Enrichment	Information not consistently provided by all suppliers, but is a critical parameter for an internal standard. Researchers should request this information from the supplier.	[5]
Appearance	White to off-white solid	[4]
Storage Conditions	2-8°C in a refrigerator	[2]
Shipping Conditions	Ambient temperature	[2]
Primary Application	Internal standard for mass spectrometry	[6][7]

Metabolic Pathway of Nortriptyline

Nortriptyline undergoes extensive metabolism in the liver, primarily mediated by the cytochrome P450 enzyme system. The major metabolic pathway is hydroxylation to form 10-hydroxynortriptyline, which exists as (E) and (Z) isomers. The (E)-isomer is the more prominent and pharmacologically active metabolite. This hydroxylation is principally catalyzed by the polymorphic enzyme CYP2D6.[8][9][10][11] Individuals with different CYP2D6 genotypes will exhibit significant variations in the rate of nortriptyline metabolism, affecting plasma concentrations of the parent drug and its metabolites.[12][13] Subsequent to hydroxylation, the metabolites can undergo glucuronide conjugation to facilitate their excretion.[11]



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Metabolic pathway of nortriptyline.

Experimental Protocols

The quantification of nortriptyline and its metabolites in biological samples, such as plasma or serum, is crucial for therapeutic drug monitoring and pharmacokinetic studies. The use of **(E)-10-Hydroxynortriptyline-d3** as an internal standard is a key component of robust analytical methods, typically employing liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Sample Preparation: Protein Precipitation

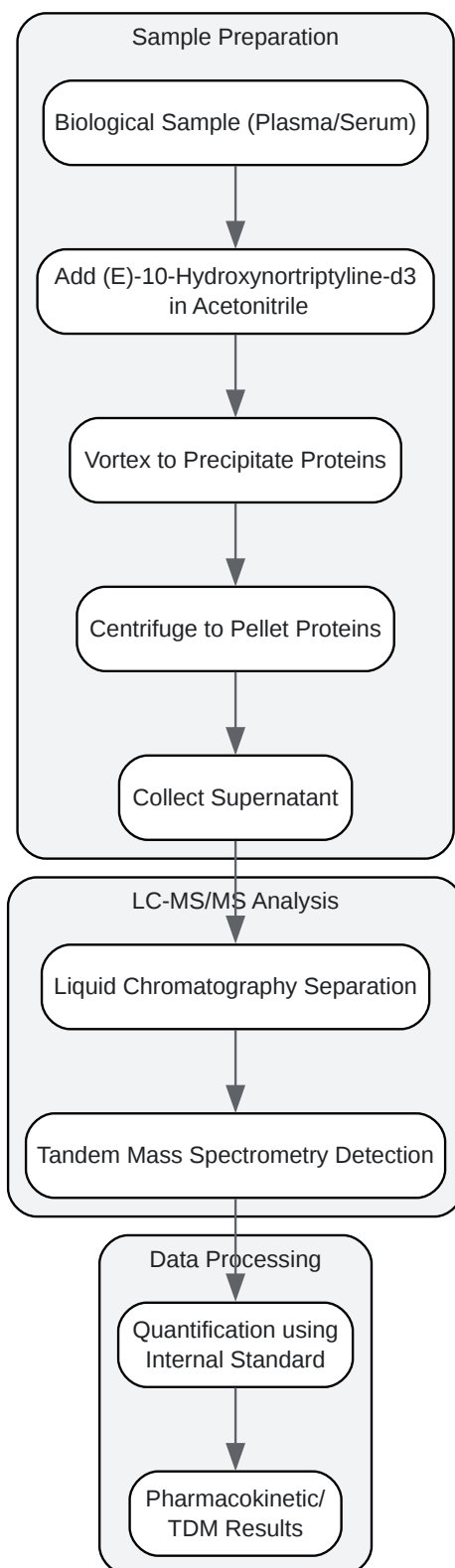
A common and straightforward method for sample preparation is protein precipitation.^{[14][15]}

- To 50 μ L of plasma or serum sample in a microcentrifuge tube, add 150 μ L of acetonitrile containing the internal standard, **(E)-10-Hydroxynortriptyline-d3**, at a known concentration.

- Vortex the mixture vigorously for 3 minutes to ensure thorough mixing and protein precipitation.
- Centrifuge the tubes at high speed (e.g., 16,100 x g) for 2 minutes to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean tube or a 96-well plate.
- The sample is now ready for dilution or direct injection into the LC-MS/MS system.

Experimental Workflow

The following diagram illustrates a typical workflow for the analysis of nortriptyline and its metabolites using a deuterated internal standard.



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LC-MS/MS experimental workflow.

LC-MS/MS Conditions

The following are representative LC-MS/MS conditions. Optimization is typically required for specific instrumentation and applications.

Parameter	Example Condition	Source(s)
LC Column	C18 reverse-phase column (e.g., 2.1 x 100 mm, 2.5 µm)	[14]
Mobile Phase	A gradient of acetonitrile and water with a modifier like formic acid (e.g., 0.1%) or ammonium acetate.	[15]
Flow Rate	0.2 - 0.5 mL/min	[16]
Injection Volume	5 - 20 µL	[17]
Ionization Mode	Positive Electrospray Ionization (ESI+)	[14][15]
MS/MS Mode	Multiple Reaction Monitoring (MRM)	[1]
MRM Transitions	Specific precursor-to-product ion transitions for nortriptyline, (E)-10-hydroxynortriptyline, and (E)-10-hydroxynortriptyline-d3 need to be determined empirically on the mass spectrometer.	[1]

Pharmacology of (E)-10-Hydroxynortriptyline

(E)-10-hydroxynortriptyline is not merely an inactive metabolite; it possesses pharmacological activity. It acts as an inhibitor of norepinephrine reuptake, similar to its parent compound, nortriptyline.[18][19] However, it has a significantly lower anticholinergic effect compared to nortriptyline, which may contribute to a more favorable side-effect profile in individuals who are extensive metabolizers and have higher concentrations of the hydroxylated metabolite.[18]

Conclusion


(E)-10-Hydroxynortriptyline-d3 is an essential analytical tool for researchers in pharmacology, toxicology, and clinical chemistry. Its use as an internal standard in LC-MS/MS assays allows for the precise and accurate quantification of nortriptyline and its active metabolite, which is critical for therapeutic drug monitoring, pharmacokinetic studies, and pharmacogenetic research related to CYP2D6 metabolism. The methodologies outlined in this guide provide a foundation for the development and implementation of robust analytical protocols.

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